

An In-depth Technical Guide to 3-(3,4-Dimethoxyphenyl)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(3,4-Dimethoxyphenyl)benzaldehyde

CAS No.: 676348-36-0

Cat. No.: B1585967

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For Researchers, Scientists, and Drug Development Professionals

Foreword

The intricate world of organic synthesis and medicinal chemistry is continually expanding, with novel molecular scaffolds offering new avenues for discovery. Among these, the biphenyl carboxaldehyde framework stands out for its prevalence in biologically active compounds and its utility as a versatile synthetic intermediate. This guide focuses on a specific, yet important, member of this class: **3-(3,4-Dimethoxyphenyl)benzaldehyde**. As a Senior Application Scientist, the aim of this document is to provide a comprehensive technical overview, grounded in established chemical principles, to empower researchers in their synthetic and drug discovery endeavors. While direct experimental data for this exact molecule is not extensively reported in publicly accessible literature, this guide synthesizes information from closely related analogues and well-established reaction mechanisms to provide a robust and scientifically sound resource.

Molecular Identification and Properties

A foundational aspect of any chemical guide is the precise identification of the molecule in question. This section provides the key identifiers and predicted physicochemical properties for **3-(3,4-Dimethoxyphenyl)benzaldehyde**.

Identifier	Value	Source
IUPAC Name	3-(3,4-dimethoxyphenyl)benzaldehyde	[PubChem][1]
CAS Number	676348-36-0	[PubChem][1]
Molecular Formula	C ₁₅ H ₁₄ O ₃	[PubChem][1]
Molecular Weight	242.27 g/mol	[PubChem][1]
Canonical SMILES	<chem>COC1=C(C=C(C=C1)C2=CC=CC(=C2)C=O)OC</chem>	[PubChem][1]

Synthesis of 3-(3,4-Dimethoxyphenyl)benzaldehyde: A Mechanistic Perspective

The creation of the biaryl bond is the cornerstone of synthesizing **3-(3,4-Dimethoxyphenyl)benzaldehyde**. The Suzuki-Miyaura cross-coupling reaction is the most logical and widely employed method for this transformation, offering high yields and excellent functional group tolerance.[2]

The Suzuki-Miyaura Coupling Approach

This palladium-catalyzed reaction involves the coupling of an organoboron compound with an organohalide.[2] For the synthesis of **3-(3,4-Dimethoxyphenyl)benzaldehyde**, the most strategic disconnection involves the reaction between 3-formylphenylboronic acid and a 4-halo-1,2-dimethoxybenzene.

Proposed Synthetic Workflow

The following diagram illustrates the proposed synthetic pathway for **3-(3,4-Dimethoxyphenyl)benzaldehyde** via a Suzuki-Miyaura coupling.

Caption: Proposed Suzuki-Miyaura synthesis of **3-(3,4-Dimethoxyphenyl)benzaldehyde**.

Detailed Experimental Protocol (Hypothetical)

The following protocol is a representative procedure based on established methods for Suzuki-Miyaura couplings.[3] Researchers should optimize conditions for their specific setup.

Materials:

- 3-Formylphenylboronic acid (1.0 eq)
- 4-Bromo-1,2-dimethoxybenzene (1.0 - 1.2 eq)
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0), 1-5 mol%)
- Base (e.g., Potassium carbonate, 2.0-3.0 eq)
- Solvent system (e.g., Toluene and Water, 4:1 v/v)
- Inert gas (Argon or Nitrogen)

Procedure:

- To a flame-dried round-bottom flask, add 3-formylphenylboronic acid, 4-bromo-1,2-dimethoxybenzene, and the base.
- Evacuate and backfill the flask with an inert gas three times.
- Add the palladium catalyst to the flask.
- Add the degassed solvent system via cannula.
- Heat the reaction mixture to a reflux temperature (typically 80-100 °C) and stir vigorously.
- Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the reaction to room temperature.

- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **3-(3,4-Dimethoxyphenyl)benzaldehyde**.

Spectroscopic Characterization (Predicted)

While specific spectra for **3-(3,4-Dimethoxyphenyl)benzaldehyde** are not readily available, we can predict the key spectroscopic features based on its structure and data from analogous compounds.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the aldehyde proton, and the methoxy protons.

Proton Environment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
Aldehyde (-CHO)	9.9 - 10.1	Singlet	1H
Aromatic Protons	7.0 - 8.0	Multiplets	7H
Methoxy (-OCH ₃)	3.8 - 4.0	Two Singlets	6H (3H each)

¹³C NMR Spectroscopy

The carbon NMR will be characterized by the downfield shift of the carbonyl carbon and the signals corresponding to the aromatic and methoxy carbons.

Carbon Environment	Predicted Chemical Shift (δ , ppm)
Carbonyl (C=O)	190 - 195
Aromatic Carbons	110 - 150
Methoxy (OCH ₃)	55 - 60

Infrared (IR) Spectroscopy

The IR spectrum will be dominated by the strong carbonyl stretch of the aldehyde.

Functional Group	Characteristic Absorption (cm ⁻¹)	Intensity
C=O (aldehyde)	1690 - 1715	Strong
C-H (aldehyde)	2720 - 2820	Medium (often two bands)
C=C (aromatic)	1450 - 1600	Medium to Strong
C-O (ether)	1020 - 1275	Strong
C-H (aromatic)	3000 - 3100	Medium to Weak

Mass Spectrometry (MS)

The mass spectrum should show a clear molecular ion peak corresponding to the molecular weight of the compound.

Ion	Predicted m/z
[M] ⁺	242.09
[M+H] ⁺	243.10

Potential Applications in Research and Development

Biphenyl derivatives are a cornerstone in medicinal chemistry, exhibiting a wide range of biological activities.[4] The structural motif of **3-(3,4-Dimethoxyphenyl)benzaldehyde** suggests several promising avenues for research and development.

As a Scaffold in Medicinal Chemistry

The dimethoxybenzene moiety is present in numerous biologically active natural products and synthetic drugs, often contributing to interactions with biological targets.[5][6] The benzaldehyde group serves as a versatile handle for further chemical modifications, allowing for the synthesis of a diverse library of compounds for screening. Potential therapeutic areas include:

- **Anticancer Agents:** Many biphenyl derivatives have been investigated for their cytotoxic and antiproliferative effects.[4]
- **Antimicrobial and Antifungal Agents:** The benzaldehyde functional group is known to be a key pharmacophore in some antimicrobial compounds.
- **Enzyme Inhibitors:** The biphenyl structure can serve as a scaffold to design inhibitors for various enzymes implicated in disease.

In Materials Science

Biphenyl-containing molecules are of interest in the development of organic electronic materials, such as organic light-emitting diodes (OLEDs), due to their rigid structure and potential for π -conjugation. The aldehyde functionality allows for incorporation into polymeric structures or for the synthesis of larger conjugated systems.

Safety and Handling

As with any chemical compound, proper safety precautions are paramount. While a specific material safety data sheet (MSDS) for **3-(3,4-Dimethoxyphenyl)benzaldehyde** is not widely available, the safety profile can be inferred from related benzaldehyde and biphenyl derivatives.

- **General Handling:** Handle in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab

coat.

- Toxicology: Aldehydes can be irritants to the skin, eyes, and respiratory tract. The GHS classification for the parent compound, **3-(3,4-Dimethoxyphenyl)benzaldehyde**, indicates it may be harmful if swallowed, in contact with skin, or if inhaled, and can cause skin and serious eye irritation.^[1]
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong bases.

Conclusion

3-(3,4-Dimethoxyphenyl)benzaldehyde is a molecule of significant interest for researchers in organic synthesis and drug discovery. While detailed experimental data for this specific compound remains to be broadly published, this guide provides a comprehensive overview based on established chemical principles and data from closely related compounds. The proposed Suzuki-Miyaura coupling offers a reliable and efficient synthetic route, and the predicted spectroscopic data provides a benchmark for characterization. The versatile biphenyl carboxaldehyde scaffold of this molecule opens up numerous possibilities for the development of novel therapeutic agents and advanced materials. It is our hope that this technical guide will serve as a valuable resource and a catalyst for further research into the properties and applications of this promising compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-(3,4-Dimethoxyphenyl)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585967/docs#an-in-depth-technical-guide-to-3-3-4-dimethoxyphenyl-benzaldehyde>]

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